

An In-Depth Technical Overview of 2-chloro-N-methylethanamine hydrochloride

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Compound of Interest

Compound Name: 2-chloro-N-methylethanamine
hydrochloride

Cat. No.: B134941

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This guide provides essential chemical information for **2-chloro-N-methylethanamine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. Below are the fundamental molecular properties of this compound.

Core Molecular Data

The foundational quantitative data for **2-chloro-N-methylethanamine hydrochloride** is summarized in the table below. This information is critical for experimental design, chemical synthesis, and analytical procedures.

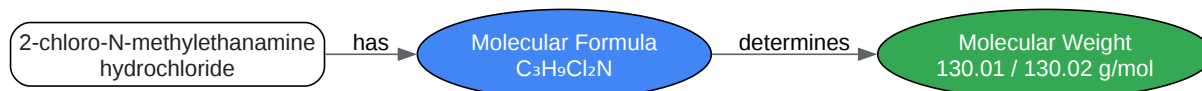
Property	Value
Molecular Formula	C ₃ H ₉ Cl ₂ N [1] [2] [3] [4] [5]
Molecular Weight	130.01 g/mol [1] [2] [5] / 130.02 g/mol [3] [4]

Experimental Protocols and Methodologies

Detailed experimental protocols for specific applications of **2-chloro-N-methylethanamine hydrochloride** are beyond the scope of this fundamental data sheet and would be specific to the experimental context in which this compound is utilized. Researchers should refer to peer-reviewed literature for specific methodologies related to their field of inquiry.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name, its molecular formula, and its corresponding molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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